Analytical Methods for the Quantification of 5-hydroxyquinolin-2(1H)-one

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Compound of Interest

Compound Name:	*5-hydroxyquinolin-2(1H)-one*
CAS No.:	*31570-97-5*
Cat. No.:	*B195669*

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Introduction: **5-hydroxyquinolin-2(1H)-one** is a quinolone compound of interest in pharmaceutical research and development.[1][2] Accurate and precise quantification of this molecule is crucial for pharmacokinetic studies, quality control of drug products, and various research applications. This document provides detailed application notes and protocols for three common analytical techniques: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and UV-Visible Spectrophotometry.

Method 1: High-Performance Liquid Chromatography (HPLC-UV)

Application Note

High-Performance Liquid Chromatography with UV detection is a robust, reliable, and widely accessible method for the quantification of **5-hydroxyquinolin-2(1H)-one**. The technique separates the analyte from other components in a mixture based on its interaction with a stationary phase (e.g., C18 column) and a mobile phase. The quinolinone structure contains a chromophore that absorbs UV light, allowing for sensitive detection and quantification.[3] This

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method is ideal for routine quality control, purity assessment, and quantification in non-complex matrices. A reverse-phase HPLC method is suitable for this compound, using a polar mobile phase and a nonpolar stationary phase.[4]

Quantitative Data Summary

The following table summarizes typical performance characteristics for an HPLC-UV method for quantifying quinolinone derivatives. Method validation is required for specific applications.[5]

Parameter	Typical Performance
Linearity (R^2)	> 0.999[6]
Limit of Detection (LOD)	5 - 20 ng/mL
Limit of Quantification (LOQ)	20 - 75 ng/mL
Accuracy (% Recovery)	98 - 102%[6]
Precision (% RSD)	< 2.0%[6]
Wavelength (λmax)	~330-350 nm[7]

Experimental Protocol: HPLC-UV Quantification

- Reagents and Materials:
  - **5-hydroxyquinolin-2(1H)-one** reference standard
  - Acetonitrile (HPLC grade)
  - Methanol (HPLC grade)
  - Formic acid (0.1%) or Phosphoric acid
  - Deionized water (18.2 MΩ·cm)
  - C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Instrumentation:

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- HPLC system with a UV-Vis or Diode Array Detector (DAD)
- Analytical balance
- Volumetric flasks, pipettes, and autosampler vials

- Preparation of Solutions:
  - Mobile Phase: Prepare a mobile phase consisting of Acetonitrile and 0.1% Formic Acid in water. An isocratic elution (e.g., 30:70 v/v Acetonitrile:Water) or a gradient elution can be used for optimal separation.[4]
  - Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **5-hydroxyquinolin-2(1H)-one** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
  - Working Standard Solutions: Perform serial dilutions of the stock solution with the mobile phase to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation:
  - Dissolve the sample containing **5-hydroxyquinolin-2(1H)-one** in the mobile phase to achieve a concentration within the calibration range.
  - Filter the sample solution through a 0.45 µm syringe filter into an autosampler vial.
- Chromatographic Conditions:
  - Column: C18 (4.6 x 150 mm, 5 µm)
  - Mobile Phase: Acetonitrile : 0.1% Formic Acid in Water (30:70 v/v)
  - Flow Rate: 1.0 mL/min
  - Injection Volume: 10 µL
  - Column Temperature: 30 °C
  - Detection Wavelength: Scan from 200-400 nm to determine the wavelength of maximum absorbance (λmax), expected to be around 330-350 nm.[7]

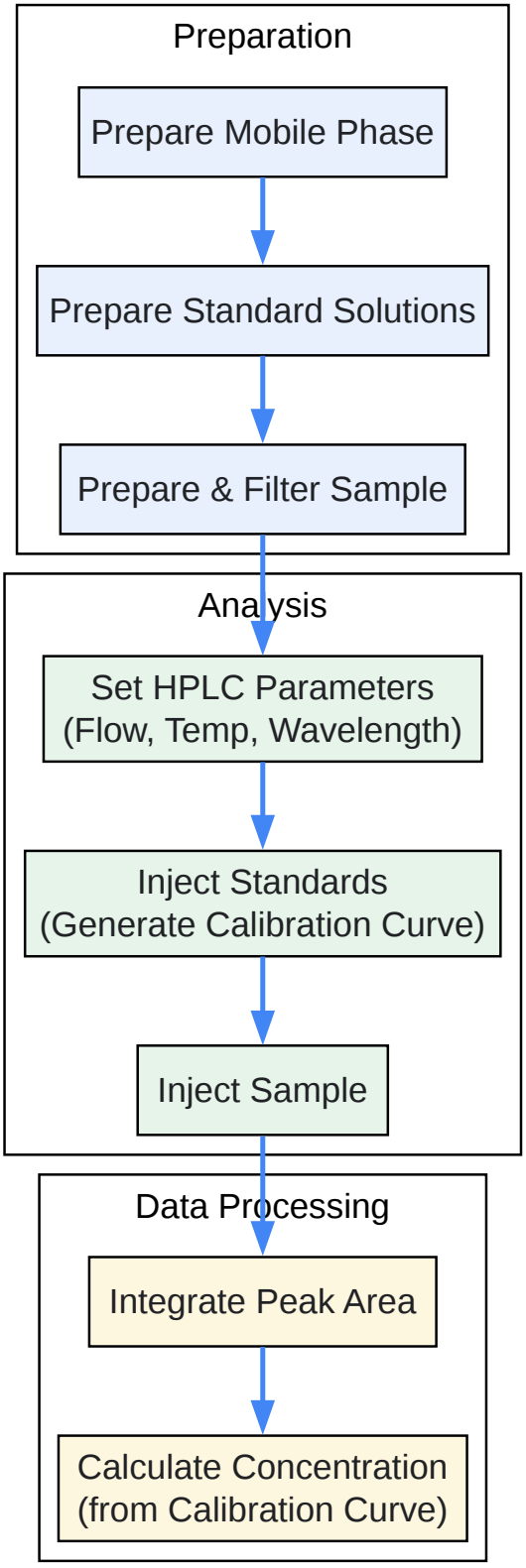
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- Run Time: 10 minutes

- Quantification:
  - Inject the calibration standards to generate a calibration curve by plotting peak area against concentration.
  - Inject the prepared sample(s).
  - Determine the concentration of **5-hydroxyquinolin-2(1H)-one** in the sample by interpolating its peak area from the calibration curve.

Workflow Diagram

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Caption: HPLC-UV analysis workflow for **5-hydroxyquinolin-2(1H)-one**.

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Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Application Note

LC-MS/MS is the preferred technique for quantifying **5-hydroxyquinolin-2(1H)-one** in complex biological matrices such as plasma, urine, or tissue, owing to its exceptional sensitivity and selectivity.[8] The method combines the separation power of liquid chromatography with the precise detection of mass spectrometry. By using Multiple Reaction Monitoring (MRM), the instrument can selectively monitor a specific precursor-to-product ion transition for the analyte, minimizing matrix interference and achieving very low limits of quantification.[9] This makes it the gold standard for pharmacokinetic and bioavailability studies.[10][11]

Quantitative Data Summary

The following table summarizes typical performance characteristics for an LC-MS/MS method. These values are representative and can be achieved with modern triple quadrupole mass spectrometers.[12][13]

Parameter	Typical Performance
Linearity (R^2)	> 0.99[10]
Limit of Detection (LOD)	0.1 - 0.5 ng/mL[14]
Limit of Quantification (LOQ)	0.5 - 2.0 ng/mL[8]
Accuracy (% Recovery)	85 - 115%[10]
Precision (% RSD)	< 15%[10]
Ionization Mode	Positive Electrospray Ionization (ESI+)

Experimental Protocol: LC-MS/MS Quantification in Plasma

- Reagents and Materials:
  - **5-hydroxyquinolin-2(1H)-one** reference standard

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- Stable Isotope Labeled Internal Standard (SIL-IS), e.g., **5-hydroxyquinolin-2(1H)-one**-d4 (if available) or a structurally similar compound.
- Acetonitrile (LC-MS grade) with 0.1% Formic Acid
- Water (LC-MS grade) with 0.1% Formic Acid
- Control (blank) rat or human plasma

- Instrumentation:
  - UPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- Preparation of Solutions:
  - Standard/IS Solutions: Prepare stock solutions (1 mg/mL) of the analyte and internal standard (IS) in methanol or DMSO. Create working solutions through serial dilution.
  - Calibration Standards: Spike blank plasma with working standard solutions to create calibration standards ranging from 0.5 to 1000 ng/mL.
  - Quality Control (QC) Samples: Prepare QC samples in blank plasma at low, medium, and high concentrations.
- Sample Preparation (Protein Precipitation):[15]
  - To 50 µL of plasma sample (standard, QC, or unknown), add 150 µL of cold acetonitrile containing the internal standard (e.g., at 50 ng/mL).
  - Vortex vigorously for 1 minute to precipitate proteins.
  - Centrifuge at >12,000 x g for 10 minutes at 4 °C.
  - Transfer the supernatant to a clean vial or 96-well plate for injection.
- LC-MS/MS Conditions:
  - Column: C18 column (e.g., 2.1 x 50 mm, 1.8 µm)

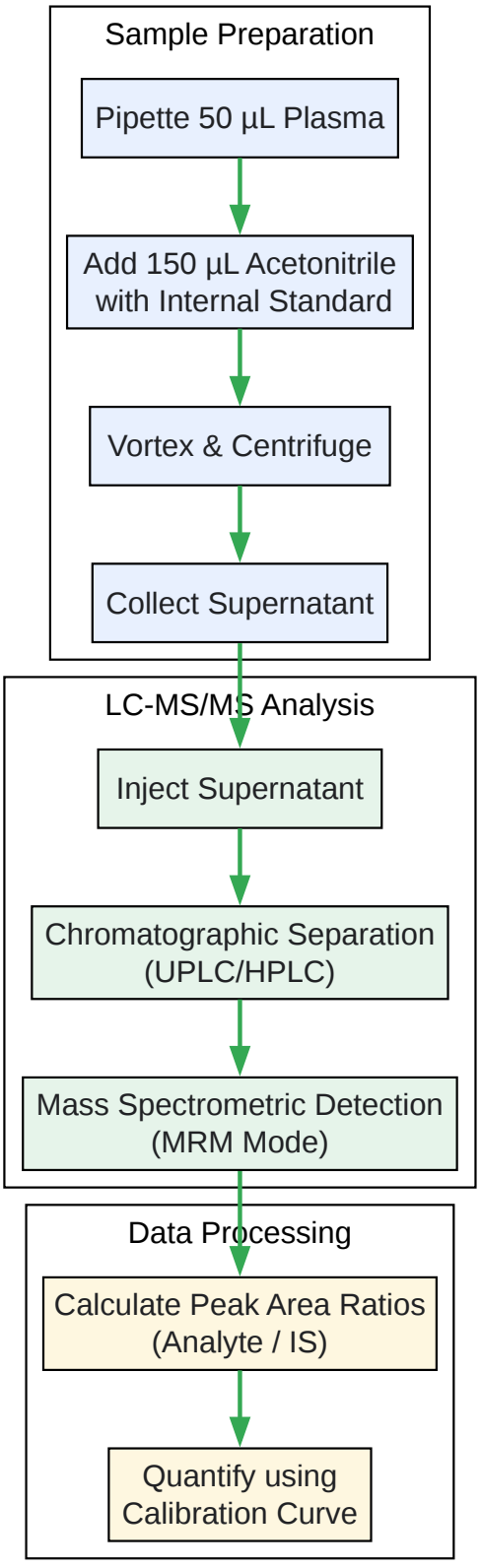
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- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: Start at 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, return to 5% B and re-equilibrate.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- MS Detection: ESI+ mode
- MRM Transitions (Hypothetical):
  - Analyte (MW 161.16): Q1: 162.1 m/z → Q3: 134.1 m/z (quantifier), 106.1 m/z (qualifier)
  - Internal Standard (e.g., -d4): Q1: 166.1 m/z → Q3: 138.1 m/z
- Optimize collision energy and other source parameters (e.g., spray voltage, gas flows, temperature) for maximum signal intensity.

- Quantification:
  - Construct a calibration curve by plotting the peak area ratio (Analyte/IS) against the nominal concentration of the calibration standards using a weighted ($1/x^2$) linear regression.
  - Calculate the concentration in unknown samples using the regression equation from the calibration curve.

Workflow Diagram

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Caption: LC-MS/MS bioanalytical workflow for **5-hydroxyquinolin-2(1H)-one**.

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Method 3: UV-Visible Spectrophotometry

Application Note

UV-Visible spectrophotometry is a simple, rapid, and cost-effective method for the quantification of **5-hydroxyquinolin-2(1H)-one** in pure form or in simple formulations. The method relies on the principle of Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.[3] This technique is particularly useful for quick concentration checks and dissolution testing where high sample throughput is needed and the sample matrix is clean. A full wavelength scan should be performed to identify the λmax for maximum sensitivity.[16]

Quantitative Data Summary

The following table summarizes typical performance characteristics for a direct UV-Vis spectrophotometric method.

Parameter	Typical Performance
Linearity (R^2)	> 0.998
Limit of Detection (LOD)	~0.1 - 0.5 µg/mL[7]
Limit of Quantification (LOQ)	~0.5 - 2.0 µg/mL[7]
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 2.0%
Wavelength (λmax)	~330-350 nm[7]

Experimental Protocol: UV-Vis Spectrophotometry

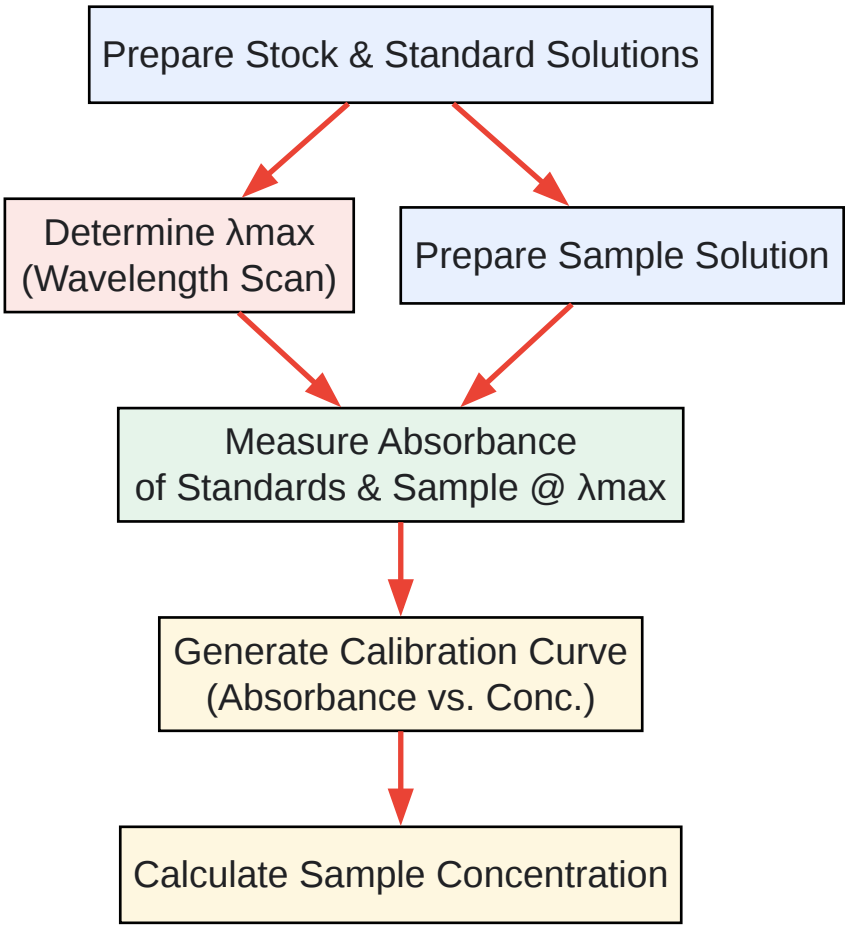
- Reagents and Materials:
  - **5-hydroxyquinolin-2(1H)-one** reference standard
  - Suitable solvent (e.g., Methanol, Ethanol, or 0.1 M HCl)[7]
  - Quartz cuvettes (1 cm path length)

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- Instrumentation:
  - Dual-beam UV-Vis spectrophotometer
- Preparation of Solutions:
  - Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **5-hydroxyquinolin-2(1H)-one** and dissolve in 100 mL of the chosen solvent in a volumetric flask.
  - Working Standard Solutions: Dilute the stock solution with the solvent to prepare calibration standards (e.g., 1, 2, 5, 10, 15, 20 µg/mL).
- Determination of λmax:
  - Scan one of the mid-range standard solutions (e.g., 10 µg/mL) across a wavelength range of 200-800 nm against a solvent blank.
  - Identify the wavelength of maximum absorbance (λmax).[16]
- Sample Preparation:
  - Accurately prepare a solution of the sample in the same solvent to obtain a theoretical concentration within the linear range of the assay.
  - Ensure the final absorbance reading is between 0.1 and 1.0 for adherence to Beer-Lambert law.[16]
- Measurement and Quantification:
  - Set the spectrophotometer to the predetermined λmax.
  - Zero the instrument using the solvent blank.
  - Measure the absorbance of each calibration standard and the sample solution(s).
  - Generate a calibration curve by plotting absorbance versus concentration.
  - Calculate the concentration of the sample from its absorbance using the calibration curve.

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Workflow Diagram



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Caption: UV-Vis spectrophotometry workflow for quantification.

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